

An In-depth Technical Guide on the Thermal Decomposition Studies of Sodium Feredetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermal decomposition of **sodium feredetate** (sodium iron(III) ethylenediaminetetraacetate). The information presented is synthesized from available scientific literature, focusing on the decomposition pathway, experimental methodologies, and key findings. This document is intended to serve as a valuable resource for professionals in research and development and drug formulation who require a deeper understanding of the thermal stability and degradation profile of this important iron supplement.

Introduction

Sodium feredetate, with the chemical formula C10H12FeN2NaO8, is a stable, chelated iron compound widely used in the pharmaceutical and food industries to treat and prevent iron-deficiency anemia. Its thermal stability is a critical parameter that influences its manufacturing, storage, and shelf-life. Understanding the thermal decomposition of **sodium feredetate** is essential for ensuring its quality, safety, and efficacy. This guide delves into the multi-stage thermal degradation process of **sodium feredetate**, specifically focusing on the hydrated monomeric form, Na[FeEDTA(H₂O)]·2H₂O.

Thermal Decomposition Pathway

The thermal degradation of solid, monomeric Na[FeEDTA(H₂O)]·2H₂O in an air atmosphere proceeds through a distinct four-step process up to 500°C. This pathway involves dehydration,



decarboxylation of the EDTA ligand, reduction of the iron core, and final oxidation of the organic remnants.[1]

Table 1: Summary of Thermal Decomposition Stages of Na[FeEDTA(H2O)]-2H2O

Stage	Temperature Range	Process Description	Evolved Gases & Solid Products
1	Not specified in abstract	Release of two molecules of crystal lattice water.	H ₂ O
2	Not specified in abstract	Release of one coordinated water molecule.	H₂O
3	Above 200	Degradation of a carboxylate arm of the EDTA ligand, accompanied by the reduction of Fe(III) to Fe(II).	CO ₂ , Two ferrous species (assumed configurational isomers)
4	280 - 330	Rapid burnout of organic residues in a sharp exothermic reaction.	H ₂ O, CO ₂ , Nitrogen Oxides, Magnetite (Fe ₃ O ₄)

Note: Specific temperature ranges and weight loss percentages for each stage are not available in the referenced abstract. The information is based on the qualitative description provided in the study by Szilágyi et al.[1]

Experimental Protocols

The investigation of the thermal decomposition of **sodium feredetate** typically employs a combination of advanced analytical techniques to elucidate the various stages of degradation, identify the evolved gaseous products, and characterize the solid residues.

Key Experimental Techniques:

Foundational & Exploratory





- Simultaneous Thermogravimetry and Differential Thermal Analysis (TG/DTA): This technique is central to studying thermal decomposition. Thermogravimetry (TGA) measures the change in mass of a sample as a function of temperature, while Differential Thermal Analysis (DTA) detects temperature differences between the sample and a reference material, indicating exothermic or endothermic events.
- Evolved Gas Analysis-Mass Spectrometry (EGA-MS): Coupled with TG/DTA, EGA-MS
 allows for the identification of the gaseous products released during decomposition. As the
 sample is heated, the evolved gases are transferred to a mass spectrometer for real-time
 analysis.[1]
- Mössbauer Spectroscopy: This technique is used to analyze the solid products of the
 decomposition, specifically to determine the oxidation state and chemical environment of the
 iron atoms. It was instrumental in observing the reduction of ferric iron to ferrous iron during
 the third decomposition stage.[1]

Generalized Experimental Procedure:

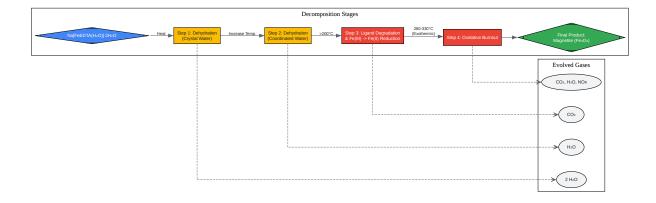
- Sample Preparation: A small, accurately weighed sample of Na[FeEDTA(H₂O)]·2H₂O is
 placed in an inert crucible (e.g., alumina).
- Instrumentation Setup: The TG/DTA instrument is coupled to a quadrupole mass spectrometer via a heated transfer line to prevent condensation of evolved gases.
- Atmosphere: The experiment is conducted in a controlled atmosphere, typically flowing air, to simulate oxidative degradation.
- Heating Program: The sample is heated at a constant rate (e.g., 10 °C/min) over a specified temperature range (e.g., from ambient to 600 °C).
- Data Acquisition: The TG curve (mass vs. temperature), DTA curve (ΔT vs. temperature), and mass spectra of the evolved gases are recorded continuously throughout the heating program.
- Solid Residue Analysis: The solid products remaining after the thermal decomposition are collected and analyzed using techniques such as Mössbauer spectroscopy and X-ray diffraction (XRD) to identify their composition and structure.



Visualizations

Diagrams of Decomposition Pathway and Experimental Workflow

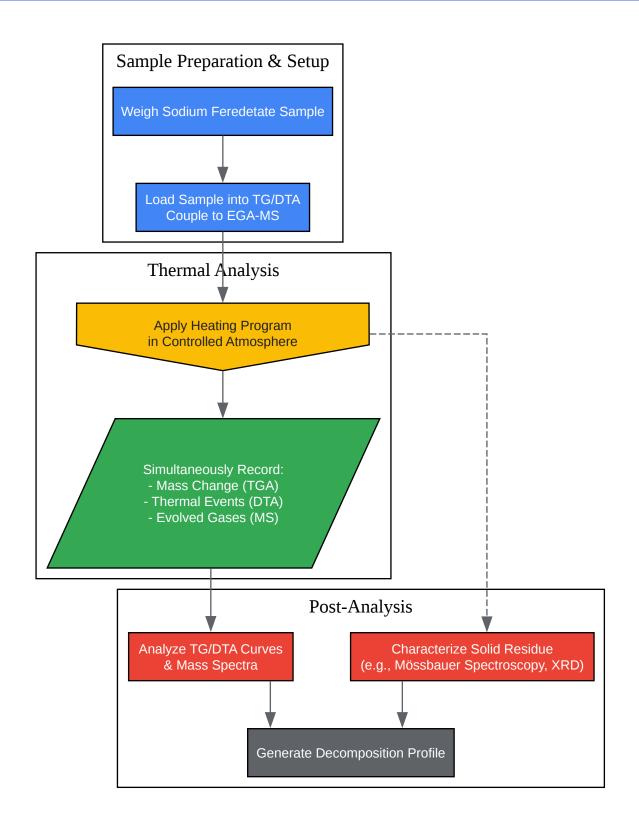
To further clarify the processes involved in the thermal decomposition studies of **sodium feredetate**, the following diagrams illustrate the decomposition pathway and a typical experimental workflow.



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Caption: Thermal decomposition pathway of Na[FeEDTA(H₂O)]·2H₂O.





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Caption: Experimental workflow for thermal analysis of **sodium feredetate**.



Conclusion

The thermal decomposition of **sodium feredetate** is a multi-step process that has been elucidated through sophisticated analytical techniques. The pathway involves initial dehydration followed by the degradation of the organic ligand and a change in the oxidation state of the central iron atom, culminating in the formation of stable iron oxides. A thorough understanding of this decomposition profile is paramount for the development of stable formulations and for defining appropriate storage and handling conditions for products containing **sodium feredetate**. Further research to quantify the kinetics of each decomposition step would provide an even more complete picture of the thermal behavior of this important compound.

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References

- 1. researchgate.net [researchgate.net]
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